Application Notes and Protocols: Methyl 3-(acetyloxy)benzoate

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Compound of Interest

Compound Name:	*Methyl 3-(acetyloxy)benzoate*
CAS No.:	*24781-23-5*
Cat. No.:	*B1606867*

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Introduction

Methyl 3-(acetyloxy)benzoate, also known as methyl 3-acetoxybenzoate, is a versatile bifunctional molecule of significant interest to researchers in organic synthesis and drug development. Its structure incorporates both a methyl ester and a phenyl acetate moiety, offering two distinct points for chemical modification. This dual reactivity allows for its use as a key intermediate in the synthesis of a wide array of more complex molecules, including pharmaceuticals and other specialty chemicals. The strategic manipulation of either the ester or the acetoxy group, or both, provides a powerful tool for creating diverse molecular scaffolds.

This comprehensive guide provides detailed protocols for the synthesis of **Methyl 3-(acetyloxy)benzoate** and its subsequent application in common organic transformations, including selective hydrolysis and transesterification. The causality behind experimental choices is explained to provide a deeper understanding of the reaction mechanisms and to facilitate troubleshooting and adaptation for specific research needs.

Chemical and Physical Properties

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A thorough understanding of the physicochemical properties of **Methyl 3-(acetyloxy)benzoate** is crucial for its effective handling, reaction setup, and purification.

Property	Value	Source
Molecular Formula	$C_{10}H_{10}O_4$	PubChem[1]
Molecular Weight	194.18 g/mol	PubChem[1]
CAS Number	24781-23-5	PubChem[1]
Appearance	White to off-white crystalline solid	N/A
Melting Point	Not precisely defined, but expected to be a low-melting solid	N/A
Boiling Point	Not precisely defined	N/A
Solubility	Soluble in most common organic solvents (e.g., dichloromethane, ethyl acetate, methanol). Sparingly soluble in water.	N/A

Synthesis of **Methyl 3-(acetyloxy)benzoate**: A Two-Step Protocol

The synthesis of **Methyl 3-(acetyloxy)benzoate** is typically achieved through a reliable two-step process starting from 3-hydroxybenzoic acid. The first step involves the selective esterification of the carboxylic acid group, followed by the acetylation of the phenolic hydroxyl group.

Diagram 1: Synthetic Pathway to **Methyl 3-(acetyloxy)benzoate**

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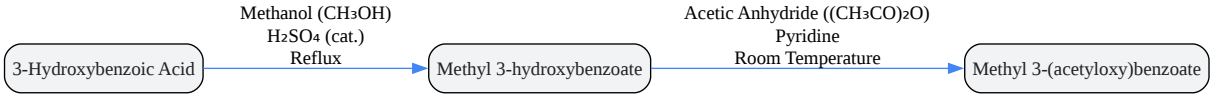

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Caption: Two-step synthesis of **Methyl 3-(acetyloxy)benzoate**.

Protocol 1: Fischer Esterification of 3-Hydroxybenzoic Acid to Methyl 3-hydroxybenzoate

This protocol describes the acid-catalyzed esterification of the carboxylic acid functionality of 3-hydroxybenzoic acid, leaving the phenolic hydroxyl group intact.

Materials and Reagents:

- 3-Hydroxybenzoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Dichloromethane (CH_2Cl_2) or Ethyl Acetate (EtOAc)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

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Step-by-Step Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 3-hydroxybenzoic acid (1.0 eq) in an excess of anhydrous methanol (e.g., 10-20 mL per gram of acid).
- Acid Catalyst Addition: While stirring the solution, slowly add a catalytic amount of concentrated sulfuric acid (approximately 5-10% of the mass of the benzoic acid). Caution: The addition of sulfuric acid to methanol is exothermic. It is advisable to cool the flask in an ice bath during the addition.
- Reflux: Attach a reflux condenser to the flask and heat the reaction mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-8 hours.
- Work-up:
  - Allow the reaction mixture to cool to room temperature.
  - Carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until the effervescence ceases.
  - Transfer the mixture to a separatory funnel and extract the product with dichloromethane or ethyl acetate (3 x volume of the reaction mixture).
  - Wash the combined organic layers with brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude Methyl 3-hydroxybenzoate.
  - The product can be further purified by recrystallization or column chromatography if necessary.

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Protocol 2: Acetylation of Methyl 3-hydroxybenzoate

This protocol details the acetylation of the phenolic hydroxyl group of Methyl 3-hydroxybenzoate to yield the final product, **Methyl 3-(acetyloxy)benzoate**.

Materials and Reagents:

- Methyl 3-hydroxybenzoate
- Acetic Anhydride ($(CH_3CO)_2O$)
- Pyridine (anhydrous)
- Dichloromethane (CH_2Cl_2)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Step-by-Step Procedure:

- Reaction Setup: Dissolve Methyl 3-hydroxybenzoate (1.0 eq) in anhydrous dichloromethane in a round-bottom flask.
- Reagent Addition: To the stirred solution, add pyridine (1.2 eq) followed by the dropwise addition of acetic anhydride (1.2 eq). The reaction is typically exothermic and should be cooled in an ice bath if necessary.

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- Reaction: Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by TLC until the starting material is consumed.
- Work-up:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic layer sequentially with 1 M HCl (to remove pyridine), saturated $NaHCO_3$ solution (to remove excess acetic anhydride and acetic acid), and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate under reduced pressure to yield **Methyl 3-(acetyloxy)benzoate**. The product is often of sufficient purity for subsequent use, but can be further purified by column chromatography on silica gel if required.

Key Reactions and Protocols Involving **Methyl 3-(acetyloxy)benzoate**

The presence of two distinct ester functionalities in **Methyl 3-(acetyloxy)benzoate** allows for selective chemical transformations, a feature highly valuable in multi-step synthesis.

Protocol 3: Selective Hydrolysis of the Phenyl Acetate Group

The phenyl acetate ester is generally more labile to hydrolysis than the methyl benzoate ester under basic conditions. This difference in reactivity can be exploited for the selective deacetylation to regenerate the phenolic hydroxyl group.

Causality of Selectivity: The rate of basic ester hydrolysis (saponification) is dependent on the electrophilicity of the carbonyl carbon and the stability of the leaving group. The phenoxide leaving group from the acetate ester is more stable than the methoxide leaving group from the

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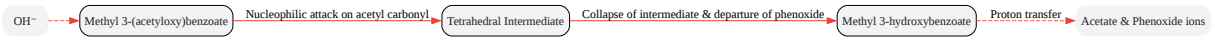
methyl ester due to resonance delocalization of the negative charge over the aromatic ring. This makes the phenyl acetate more susceptible to nucleophilic attack by hydroxide ions.[2]

Diagram 2: Mechanism of Selective Basic Hydrolysis



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Caption: Selective hydrolysis of the phenyl acetate group.

Materials and Reagents:

- **Methyl 3-(acetyloxy)benzoate**
- Methanol or Tetrahydrofuran (THF)
- 1 M Sodium Hydroxide (NaOH) solution
- 1 M Hydrochloric Acid (HCl)
- Ethyl Acetate (EtOAc)
- Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Step-by-Step Procedure:

- Reaction Setup: Dissolve **Methyl 3-(acetyloxy)benzoate** (1.0 eq) in a mixture of methanol or THF and water.
- Base Addition: Cool the solution in an ice bath and slowly add a stoichiometric amount (1.0 eq) of 1 M NaOH solution.
- Reaction: Stir the reaction at 0°C to room temperature and monitor the progress carefully by TLC to avoid hydrolysis of the methyl ester. The reaction is typically complete within 1-3

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hours.

- Work-up:
  - Once the starting material is consumed, neutralize the reaction mixture by adding 1 M HCl until the pH is approximately 7.
  - Extract the product with ethyl acetate (3 x volume of the reaction mixture).
  - Wash the combined organic layers with brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain Methyl 3-hydroxybenzoate.

Protocol 4: Transesterification of the Methyl Ester Group

The methyl ester can undergo transesterification with other alcohols, allowing for the introduction of different alkyl or aryl groups. This reaction is typically catalyzed by an acid or a base.

Causality of Transesterification: Under basic conditions, an alkoxide nucleophile attacks the carbonyl carbon of the methyl ester. The reaction is an equilibrium process, and to drive it to completion, a large excess of the new alcohol is often used, or the methanol by-product is removed from the reaction mixture.[3]

Materials and Reagents:

- **Methyl 3-(acetyloxy)benzoate**
- Benzyl alcohol (or another alcohol of choice)
- Sodium methoxide (catalytic amount)
- Toluene (anhydrous)

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- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)

Step-by-Step Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **Methyl 3-(acetyloxy)benzoate** (1.0 eq) in anhydrous toluene.
- Reagent Addition: Add an excess of benzyl alcohol (e.g., 3-5 eq) to the solution.
- Catalyst Addition: Add a catalytic amount of sodium methoxide (e.g., 0.1 eq).
- Reaction: Heat the reaction mixture to reflux. The progress of the reaction can be monitored by TLC or GC-MS.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Quench the reaction by adding 1 M HCl.
  - Transfer the mixture to a separatory funnel and wash with saturated $NaHCO_3$ solution and brine.
  - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
  - Filter the drying agent and concentrate the filtrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to isolate the desired benzyl 3-(acetyloxy)benzoate.

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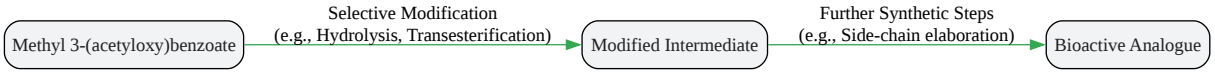
Application in the Synthesis of Bioactive Molecules: A Conceptual Framework

Derivatives of 3-hydroxybenzoic acid are valuable precursors in the synthesis of various pharmacologically active compounds. For instance, the structural motif is present in certain adrenergic agents. While a direct synthesis of a marketed drug from **Methyl 3-(acetyloxy)benzoate** might not be the most common route, it serves as an excellent model compound to explore synthetic strategies towards analogues of bioactive molecules like salbutamol.

Diagram 3: Conceptual Application in Bioactive Molecule Synthesis



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Caption: Conceptual pathway for utilizing **Methyl 3-(acetyloxy)benzoate**.

Safety and Handling

As a laboratory chemical, **Methyl 3-(acetyloxy)benzoate** should be handled with appropriate safety precautions. While a specific safety data sheet (SDS) for this compound is not readily available, data from related compounds such as methyl benzoate and other substituted benzoates can provide guidance.

- General Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.
- Fire Safety: The compound is likely combustible. Keep away from open flames and sources of ignition.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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It is highly recommended to consult the Safety Data Sheet for any reagents used in the described protocols.

Characterization Data

The identity and purity of synthesized **Methyl 3-(acetyloxy)benzoate** can be confirmed using standard analytical techniques.

- ^{1}H NMR ($CDCl_3$, 400 MHz): Expected signals would include a singlet for the methyl ester protons (~3.9 ppm), a singlet for the acetyl protons (~2.3 ppm), and aromatic protons in the range of 7.2-8.0 ppm.
- ^{13}C NMR ($CDCl_3$, 100 MHz): Expected signals would include carbonyl carbons for the ester and acetate groups (~165-170 ppm), aromatic carbons, and methyl carbons.
- Infrared (IR) Spectroscopy (KBr or neat): Characteristic absorptions would be observed for the C=O stretching of the two ester groups (typically in the range of 1720-1760 cm^{-1}), and C-O stretching vibrations.
- Mass Spectrometry (MS): The molecular ion peak (M^+) corresponding to the molecular weight of 194.18 g/mol should be observable.

Conclusion

Methyl 3-(acetyloxy)benzoate is a valuable and versatile building block in organic synthesis. The protocols detailed in this guide provide a solid foundation for its preparation and manipulation. By understanding the underlying principles of its reactivity, researchers can effectively utilize this compound to construct a diverse range of complex molecules for applications in drug discovery and materials science.

References

- PubChem. **Methyl 3-(acetyloxy)benzoate**. National Center for Biotechnology Information. [Link]
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press.
- Carey, F. A., & Sundberg, R. J. (2007). Advanced Organic Chemistry: Part B: Reactions and Synthesis. Springer.

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- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Kirby, A. J. (1996). The mechanism of ester hydrolysis. Acta Chemica Scandinavica, 50(4), 203-210.
- Otera, J. (2003).
- Hartley, C. S., & Collins, A. M. (2013). Adrenergic agents. 6. Synthesis and potential beta-adrenergic agonist activity of some meta-substituted p-hydroxyphenylethanolamines related to salbutamol. Journal of Medicinal Chemistry, 16(7), 783-788.
- PubChem. **Methyl 3-(acetyloxy)benzoate**. National Center for Biotechnology Information. [Link]
- Master Organic Chemistry. Transesterification. [Link]

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Sources

- 1. Methyl 3-(acetyloxy)benzoate | C10H10O4 | CID 577969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
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